

2-Carboxyethyl acrylate solubility in organic solvents

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Compound of Interest

Compound Name: 2-Carboxyethyl acrylate

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An In-depth Technical Guide on the Solubility of **2-Carboxyethyl Acrylate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Carboxyethyl acrylate** (2-CEA) in organic solvents. Due to the limited availability of specific quantitative public data, this document focuses on qualitative solubility information and provides a standardized experimental protocol for determining solubility in-house. This guide is intended for researchers, scientists, and professionals in drug development who utilize 2-CEA in their work.

Introduction to 2-Carboxyethyl Acrylate

2-Carboxyethyl acrylate (CAS No. 24615-84-7) is a versatile monomer featuring both a carboxylic acid and an acrylate functional group. This unique structure imparts both hydrophilicity and the ability to undergo polymerization. It is a colorless to light yellow viscous liquid utilized in the synthesis of polymers for adhesives, coatings, and other advanced materials.^{[1][2]} Understanding its solubility is critical for its application in various formulations and polymerization processes.

Solubility of 2-Carboxyethyl Acrylate

Publicly available quantitative data on the solubility of **2-Carboxyethyl acrylate** in a wide range of organic solvents is limited. However, multiple sources qualitatively describe its

solubility characteristics.

Table 1: Qualitative Solubility of **2-Carboxyethyl Acrylate** in Various Solvents

Solvent Class	General Solubility Description	Citation(s)
Organic Solvents	Generally described as "soluble".	[1] [2]
Water	Described as "soluble" and "sparingly soluble". One source indicates a water solubility ratio of 1:1.	[1] [2]

It is important to note that while 2-CEA is generally soluble in organic solvents, the specific solubility can vary significantly depending on the polarity and nature of the solvent. For precise formulation and experimental design, it is highly recommended to determine the solubility in the specific solvent of interest.

Experimental Protocol for Solubility Determination

The following is a general, standardized protocol for determining the solubility of a liquid solute, such as **2-Carboxyethyl acrylate**, in an organic solvent. This method is based on the isothermal equilibrium technique.

Objective: To determine the solubility of **2-Carboxyethyl acrylate** in a specific organic solvent at a given temperature.

Materials:

- **2-Carboxyethyl acrylate** (of known purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance (accurate to ± 0.1 mg)

- Volumetric flasks and pipettes
- Vials with airtight screw caps
- Syringe filters (chemically compatible with the solvent and solute)
- Analytical instrument for quantification (e.g., HPLC, GC, or UV-Vis spectrophotometer)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Carboxyethyl acrylate** to a known volume of the selected organic solvent in a sealed vial. The excess solute should be clearly visible as a separate phase.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibrium should be determined by preliminary experiments (i.e., measuring the concentration at different time points until it remains constant).
- Sample Collection and Preparation:
 - Once equilibrium is achieved, allow the solution to stand undisturbed at the set temperature for a minimum of 24 hours to allow the undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To avoid drawing any undissolved solute, it is advisable to use a syringe fitted with a chemically resistant filter.
 - Accurately dilute the collected sample with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:

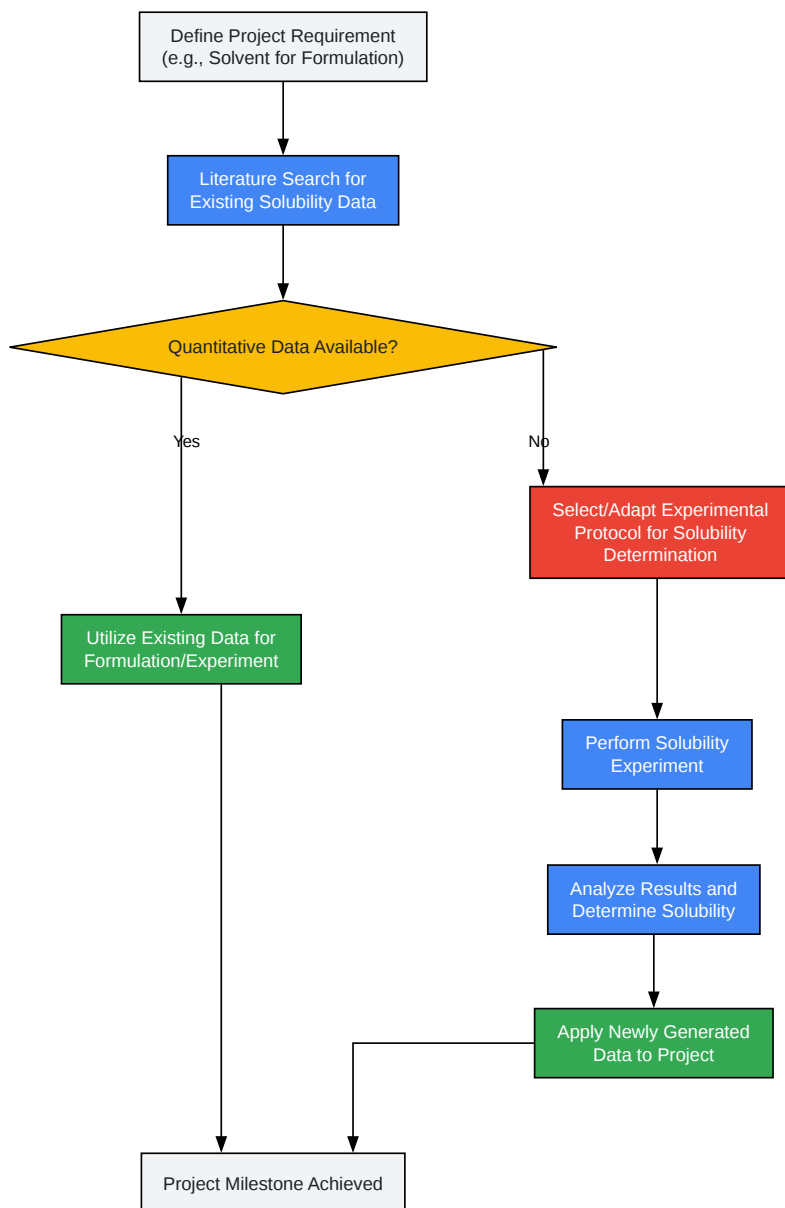
- Analyze the diluted sample using a pre-calibrated analytical method (e.g., HPLC, GC) to determine the concentration of **2-Carboxyethyl acrylate**.
- Prepare a calibration curve using standard solutions of 2-CEA of known concentrations in the same solvent.
- Calculation of Solubility:
 - Calculate the concentration of 2-CEA in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100mL) or moles per liter (mol/L).

Safety Precautions:

- Handle **2-Carboxyethyl acrylate** and organic solvents in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **2-Carboxyethyl acrylate** and the specific solvent being used for detailed safety information.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **2-Carboxyethyl acrylate** in a research and development setting.



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Caption: Workflow for Solubility Assessment of 2-CEA.

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